

Toxicology and Safety Handling of Chloroacetaldehyde Dimethyl Acetal: A Technical Guide

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Compound of Interest

Compound Name: *Chloroacetaldehyde dimethyl acetal*

Cat. No.: *B146280*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the toxicology, safety handling, and emergency procedures for **chloroacetaldehyde dimethyl acetal** (CADMA). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

Chemical and Physical Properties

Chloroacetaldehyde dimethyl acetal is a flammable, clear, colorless to yellowish liquid.^{[1][2]} It is sensitive to light and air and should be stored under an inert atmosphere.^{[1][3]}

Property	Value	Reference(s)
CAS Number	97-97-2	[1][4]
Molecular Formula	C4H9ClO2	[1][5]
Molecular Weight	124.57 g/mol	[1][6]
Boiling Point	128-130 °C at 760 mmHg	[3][4][5]
Melting Point	-73 °C	[3][4]
Flash Point	28 °C	[1][3][4]
Density	1.090-1.094 g/cm ³ at 25°C	[4][5]
Vapor Pressure	<15 mbar at 20 °C	[1][4]
Vapor Density	4.3	[1][4]
Solubility in Water	52 g/L at 20 °C	[1]
log P O/W	0.48	[7]

Toxicology

The toxicological properties of **chloroacetaldehyde dimethyl acetal** have not been fully investigated.[1] However, it is classified as harmful if swallowed, in contact with skin, or if inhaled.[3][4][7] Its toxicity is largely attributed to its hydrolysis to chloroacetaldehyde, a highly reactive and electrophilic compound.[8]

Acute Toxicity

Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	726 mg/kg	[7]
LC50	Danio rerio (fish)	Aquatic	100 mg/L	[7]

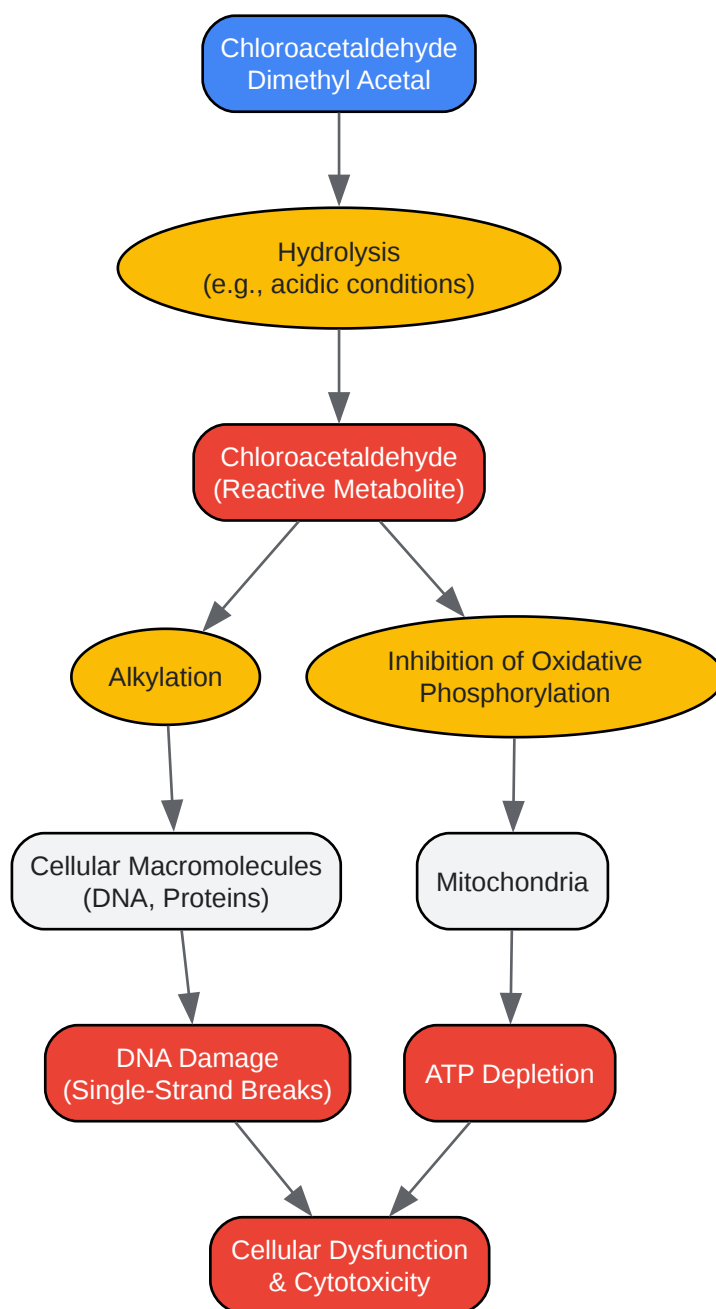
Metabolism and Mechanism of Toxicity

Under acidic conditions, such as in the stomach or aqueous environments, **chloroacetaldehyde dimethyl acetal** can hydrolyze to form chloroacetaldehyde.[8]

Chloroacetaldehyde is a known metabolite of the industrial chemical vinyl chloride and the antineoplastic drug ifosfamide, and its toxicity is better characterized.[\[8\]](#)[\[9\]](#)[\[10\]](#)

The primary mechanism of toxicity for chloroacetaldehyde is its action as an alkylating agent. It can react with nucleophilic sites on macromolecules such as DNA and proteins.[\[8\]](#) This can lead to DNA damage, inhibition of DNA synthesis, and cellular dysfunction.[\[11\]](#)

Chloroacetaldehyde has been shown to cause DNA single-strand breaks.[\[11\]](#) It is also implicated in the depletion of glutathione and the inhibition of mitochondrial oxidative phosphorylation, which can disrupt cellular energy metabolism.[\[10\]](#)[\[11\]](#)



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Caption: Proposed mechanism of **chloroacetaldehyde dimethyl acetal** toxicity.

Genotoxicity and Carcinogenicity

Chloroacetaldehyde, the metabolite, has shown mutagenic activity in bacterial assays (e.g., *Salmonella typhimurium* strains TA100, TA1530, and TA1535).^{[9][12]} Despite being a mutagen and a metabolite of the known human carcinogen vinyl chloride, studies on chloroacetaldehyde for carcinogenicity via skin application, subcutaneous injection, and intragastric feeding in mice

did not find it to be carcinogenic by these routes.[9] **Chloroacetaldehyde dimethyl acetal** itself is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]

Safety and Handling

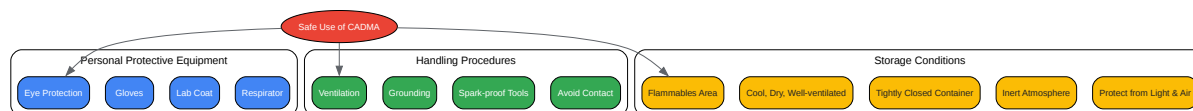
Due to its flammability and toxicity, strict safety protocols must be followed when handling **chloroacetaldehyde dimethyl acetal**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3][4]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][3][4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1][3][4] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[13]

Handling and Storage

- Handling: Wash thoroughly after handling.[1] Use with adequate ventilation.[1] Ground and bond containers when transferring material to prevent static discharge.[13] Use spark-proof tools and explosion-proof equipment.[1][13] Avoid contact with eyes, skin, and clothing.[1] Avoid ingestion and inhalation.[1] Handle under an inert atmosphere.[1]
- Storage: Keep away from heat, sparks, and flame.[1] Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[1] Store in a flammables area.[1][3] Protect from light and air.[1][3]



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Caption: Key safety considerations for **chloroacetaldehyde dimethyl acetal**.

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.^[1]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.^[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.^[1]

Spills and Leaks

Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.^[1] Clean up spills immediately, observing precautions in the Protective Equipment section.^[1] Remove all sources of ignition.^[1] Use a spark-proof tool.^[1] Provide ventilation.^[1]

Fire Fighting Measures

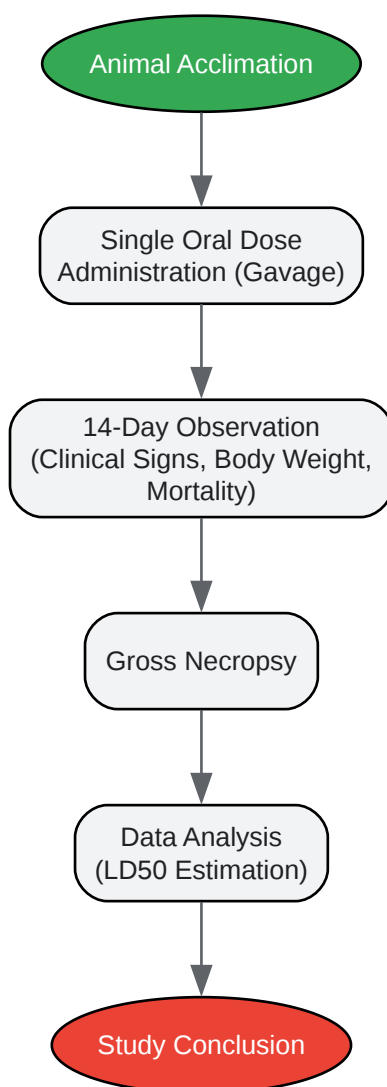
Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish fires.^[1] Vapors may form an explosive mixture with air and can travel to a source of ignition and flash back.^[1] Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies cited are not available in the public domain. However, standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed for such assessments.

General Protocol for Acute Oral Toxicity (LD50) - (Based on OECD TG 423)

- **Test Animals:** Healthy, young adult rats of a single strain are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Dose Levels:** A stepwise procedure is used with a starting dose from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The outcome of the initial dose group determines the subsequent dose levels.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to gross necropsy at the end of the observation period.
- **Data Analysis:** The LD50 is estimated based on the mortality data and the dose-response relationship.



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Caption: Generalized workflow for an acute oral toxicity study.

General Protocol for Acute Fish Toxicity (LC50) - (Based on OECD TG 203)

- Test Species: A recommended fish species, such as Zebrafish (*Danio rerio*), is used.
- Test Conditions: Fish are maintained in a controlled environment with respect to temperature, light, and water quality (pH, dissolved oxygen).
- Exposure: Fish are exposed to the test substance added to the water at a range of concentrations for a 96-hour period. A control group with no test substance is also

maintained.

- Observation: Mortality and any abnormal behavioral or physical responses are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 (the concentration that is lethal to 50% of the test fish) and its 95% confidence limits are calculated for each observation period.

Conclusion

Chloroacetaldehyde dimethyl acetal is a flammable and harmful chemical that requires careful handling. Its primary toxicological concern stems from its potential to hydrolyze into the reactive metabolite chloroacetaldehyde, which can cause cellular damage. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures, to minimize exposure and ensure a safe working environment. In case of an emergency, the first aid and spill response measures outlined in this guide should be followed promptly.

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